

Technical Support Center: Reconstitution of Lyophilized Substance P, Free Acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Substance P, Free Acid*

Cat. No.: *B12430944*

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This guide provides detailed protocols, troubleshooting advice, and frequently asked questions for the proper reconstitution and handling of lyophilized **Substance P, Free Acid** for research applications.

Quantitative Data Summary

For consistent and reproducible results, it is crucial to adhere to the recommended storage and handling conditions for **Substance P, Free Acid**. The following table summarizes key quantitative data.

Parameter	Value	Source(s)
Molecular Weight	~1348.6 g/mol	[1][2][3]
Purity	≥ 95%	[1][2]
Appearance	White to off-white powder	[1][2]
Recommended Solvents	Water, DMSO	[1][2][4]
Solubility in Water	Up to 10 mg/mL	[4]
Storage (Lyophilized)	Up to 6 months at 0-5°C; Long-term at -20°C	[1][2]
Storage (Reconstituted)	Up to 5 days at 4°C; Up to 3 months at -20°C in aliquots	[1]

Experimental Protocols

Protocol for Reconstitution of Lyophilized Substance P, Free Acid

This protocol outlines the standard procedure for reconstituting lyophilized **Substance P, Free Acid** to a desired stock concentration.

Materials:

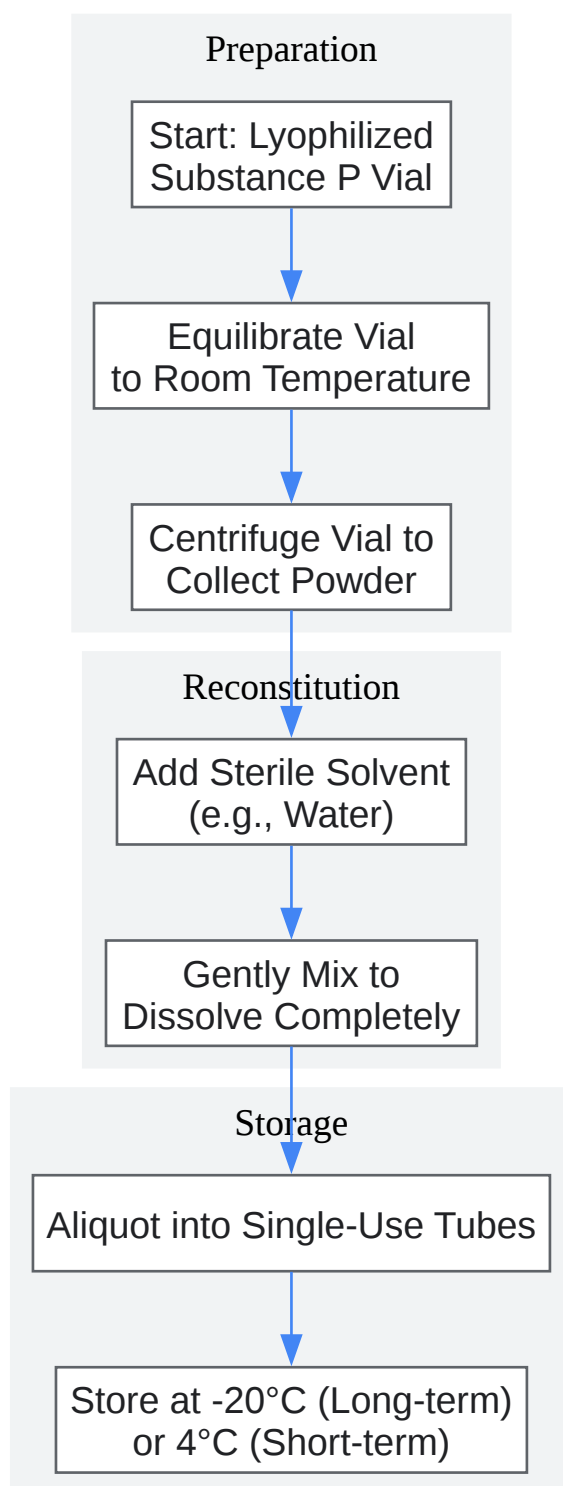
- Vial of lyophilized **Substance P, Free Acid**
- Sterile, oxygen-free water or 0.05 M acetic acid for enhanced stability
- Sterile, low-protein-binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the

vial.

- Centrifugation: Briefly centrifuge the vial to ensure that all the lyophilized powder is collected at the bottom.
- Solvent Addition: Carefully add the calculated volume of the chosen solvent (e.g., sterile water) to the vial to achieve the desired concentration. For example, to create a 1 mg/mL stock solution from a 5 mg vial, add 5 mL of solvent.
- Dissolution: Gently swirl or vortex the vial to dissolve the powder completely. Avoid vigorous shaking, which can cause foaming and denaturation.^[5] A clear, colorless solution should be obtained.^[4]
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, divide the reconstituted solution into smaller, single-use aliquots in sterile, low-protein-binding tubes.^{[1][4]}
- Storage: Store the aliquots at -20°C for up to 3 months.^[1] For short-term use, the solution can be kept at 4°C for up to 5 days.^[1]



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Figure 1. Experimental workflow for the reconstitution of lyophilized **Substance P, Free Acid**.

Troubleshooting Guide

Q: The lyophilized powder is not dissolving completely. What should I do?

A:

- Confirm Solvent Choice: **Substance P, Free Acid** is soluble in water and DMSO.[2][4] Ensure you are using a recommended solvent.
- Check Concentration: Sigma-Aldrich reports achieving a clear, colorless solution at concentrations up to 10 mg/mL in water.[4] If you are attempting a higher concentration, solubility may be limited.
- Gentle Agitation: Continue to gently mix the solution for a few more minutes.[5] If particulates remain, you can try sonicating the solution for a very brief period, but be cautious as this can degrade the peptide.
- pH Adjustment: The stability of the peptide is higher at a lower pH.[4] Using a slightly acidic solvent like 0.05 M acetic acid may aid both solubility and stability.

Q: I am concerned about the stability and biological activity of my reconstituted solution. How can I minimize degradation?

A:

- Oxidation Risk: The methionine residue in Substance P makes it susceptible to oxidation, which can lead to a rapid loss of biological activity in aqueous solutions.[4]
- Preventative Measures: To prevent oxidation, it is recommended to use oxygen-free water or store the solution at a low pH (e.g., in 0.05 M acetic acid).[4]
- Protein Stabilizers: Adding a carrier protein like Bovine Serum Albumin (BSA) or Human Serum Albumin (HSA) at 1% can increase the stability of the solution.[4]
- Avoid Freeze-Thaw Cycles: The most critical step for maintaining stability is to aliquot the stock solution into single-use volumes after reconstitution and before freezing. This prevents the damage caused by repeated freezing and thawing.[1][4]

Q: My reconstituted solution has been stored for a while. How do I know if it is still active?

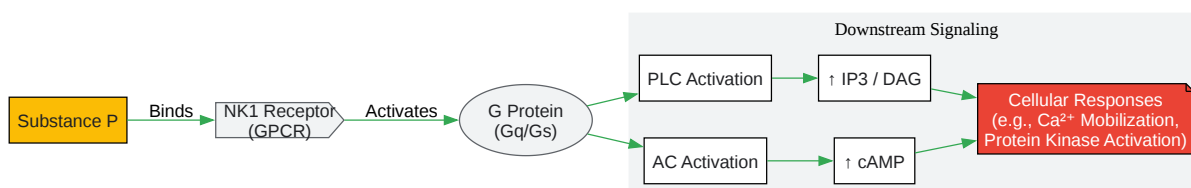
A:

- **Storage Time:** Reconstituted Substance P is stable for up to 5 days at 4°C and for up to 3 months when stored at -20°C.[1] If stored longer, its activity may be compromised.
- **Functional Assay:** The definitive way to confirm biological activity is to perform a functional assay. Substance P activates the neurokinin-1 (NK1) receptor, a G protein-coupled receptor (GPCR), leading to the stimulation of second messengers like inositol trisphosphate/diacylglycerol (IP3/DAG) and cyclic adenosine monophosphate (cAMP).[6] A cell-based assay measuring calcium flux or cAMP levels in response to the peptide can validate its activity.

Frequently Asked Questions (FAQs)

Q1: What is **Substance P, Free Acid**? Substance P is an 11-amino acid neuropeptide belonging to the tachykinin family.[6][7] It is involved in various physiological processes, including pain transmission, inflammation, and smooth muscle contraction.[4][6] The "Free Acid" form refers to the C-terminus ending in a carboxyl group rather than an amide.

Q2: What is the primary signaling pathway for Substance P? Substance P primarily acts by binding to the neurokinin-1 receptor (NK1R), which is a G protein-coupled receptor.[7] This binding activates signaling cascades that stimulate the production of second messengers such as IP3/DAG and cAMP, leading to downstream cellular responses.[6]



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Figure 2. Simplified signaling pathway of Substance P via the NK1 receptor.

Q3: What is the recommended solvent for reconstitution? Water is the most commonly recommended solvent.[1][4] DMSO is also a viable option.[2] For enhanced stability against oxidation, using 0.05 M acetic acid is advisable.[4]

Q4: How should I store the lyophilized powder before reconstitution? The lyophilized powder should be stored at 0-5°C for short-term storage (up to 6 months) or at -20°C for long-term storage.[1][2]

Q5: Why is it critical to avoid repeated freeze-thaw cycles? Repeatedly freezing and thawing a peptide solution can cause denaturation and aggregation, leading to a significant loss of biological activity. Aliquoting the stock solution into single-use volumes is the best practice to preserve the peptide's integrity.[1][4]

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- To cite this document: BenchChem. [Technical Support Center: Reconstitution of Lyophilized Substance P, Free Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12430944/docs#technical-support-center-reconstitution-of-lyophilized-substance-p-free-acid>]

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